Comparative Crystallographic Guide to Pyrrolidine-1-Carboxamide Complexes

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Compound of Interest

Compound Name:	*(S)-3-Mercaptopyrrolidine-1-carboxamide*
CAS No.:	*129243-48-7*
Cat. No.:	*B592652*

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Pyrrolidine-1-carboxamide derivatives represent a highly versatile structural motif in modern chemistry. For drug development professionals, they serve as conformationally restricted pharmacophores—most notably as isoform-selective Carbonic Anhydrase (CA) inhibitors. For inorganic chemists, functionalized derivatives (such as azoformamides and azothioformamides) act as robust bidentate ligands capable of stabilizing unique transition metal oxidation states.

This guide provides an objective, data-driven comparison of various pyrrolidine-1-carboxamide derivatives and their metal complexes. By analyzing single-crystal X-ray diffraction (XRD) data, researchers can select the optimal ligand framework or metal complex for their specific catalytic or medicinal applications.

Comparative Analysis of Solid-State Conformations

The efficacy of a pyrrolidine-1-carboxamide compound relies heavily on its 3D conformation and how it navigates steric constraints. X-ray crystallography remains the gold standard for elucidating these parameters.

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Organic Derivatives: Substituent Effects on Ring Puckering

In uncoordinated organic derivatives, the five-membered pyrrolidine ring consistently adopts an envelope conformation, typically with the C4 atom forming the flap to minimize steric clash.

- Halogenated Variants: In [1], the crystal packing is dominated by intermolecular N–H···O hydrogen bonds that link molecules into infinite chains along the [100] crystallographic axis.
- Fluorinated Variants: Conversely, in [2], the strongly electron-withdrawing fluorine atoms shield the amino proton, preventing it from participating in extensive hydrogen-bonding networks. This alters the crystal system from orthorhombic to monoclinic, demonstrating how tail-group modifications directly dictate solid-state stability and solubility.

Metal Coordination Complexes: Bite Angles and Oxidation States

When the pyrrolidine-1-carboxamide framework is extended into an azoformamide (N=N–C=O motif), it becomes a potent bidentate ligand. The choice of the central metal dictates the resulting geometry:

- Zinc(II) Complexes: The complex [3] crystallizes in the orthorhombic Pbca space group. The steric bulk of the pyrrolidine ring forces the Zn(II) ion into a distorted trigonal-bipyramidal geometry. The harder oxygen atoms form shorter bonds (2.002–2.012 Å) compared to the nitrogen atoms (2.207–2.211 Å).
- Copper(II) and Nickel(II) Complexes: As detailed in [4], Cu(II) complexes with azothioformamide variants often undergo ligand-driven reduction to form $[L\text{-}CuCl]_2$ dimers. In contrast, Ni(II) maintains a stable 2+ oxidation state, typically adopting octahedral geometries (I2/a space group).

Quantitative Crystallographic Benchmarks

The following table summarizes the key crystallographic parameters across different pyrrolidine-1-carboxamide alternatives to aid in structural selection.

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Compound / Complex	Crystal System	Space Group	Metal Geometry / Ring Conformation	Key Bond Lengths (Å)	Primary Application
N-(4-Chlorophenyl) derivative	Orthorhombic	Pbca	Envelope (C4 flap)	N-H···O (Intermolecular)	Pharmacophore Design
N-(2,3,4-Trifluorophenyl) derivative	Monoclinic	$P2_1/c$	Envelope	N/A (Shielded NH)	Lipophilic Drug Design
$[ZnCl(L)_2][ZnCl_3(CH_3CN)]$ (L = azoformamide)	Orthorhombic	Pbca	Distorted Trigonal-Bipyramidal	Zn-O: 2.002–2.012Zn-N: 2.207–2.211	Coordination Chemistry
$NiCl_2$-pyrrolidine-azothioformamide	Monoclinic	I2/a	Octahedral	Ni-N / Ni-S (Standard)	Catalysis / Materials

Validated Experimental Workflows

To ensure structural reproducibility, the following self-validating protocol outlines the synthesis and crystallization of metallo-pyrrolidine complexes.

Step-by-Step Methodology

1. Ligand Synthesis & Validation:

- React 4-methoxyphenylhydrazine·HCl (5.00 mmol) with methyl chloroformate (5.5 mmol) in dichloromethane.
- Reflux the resulting ester with pyrrolidine (4.8 mmol) and triethylamine in toluene at 363 K for 48 hours.

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- Self-Validation Step: Purify via column chromatography (3:2 hexane:ethyl acetate). Do not proceed to metal coordination until ^{1}H and ^{13}C NMR confirm >95% purity, as impurities will inhibit crystal nucleation.

2. Metal Coordination:

- Add the transition metal salt (e.g., $ZnCl_2$, 1.00 mmol) to the purified ligand (1.00 mmol) in 5 mL of toluene. Reflux for 2 hours at 363 K.

3. Controlled Crystallization (Causality-Driven Solvent Selection):

- For Zn(II) Complexes: Utilize slow evaporation from acetonitrile. Zn(II) complexes are highly soluble in polar aprotic solvents; slow evaporation allows the system to gradually reach supersaturation, promoting the growth of large, defect-free single crystals.

- For Ni(II)/Cu(II) Complexes: Utilize vapor diffusion of diethyl ether into acetonitrile. These complexes precipitate rapidly under evaporation, yielding amorphous powders. Vapor diffusion of a non-polar anti-solvent slowly lowers the dielectric constant of the medium, ensuring ordered lattice formation.

4. X-ray Diffraction & Hirshfeld Analysis:

- Self-Validation Step: Prior to mounting, examine crystals under polarized light. Only select crystals that exhibit uniform extinction (birefringence) upon rotation to avoid twinned specimens.

- Collect data using Mo Kα radiation at 293 K or 100 K. Solve using SHELXT and refine using SHELXL.

- Perform Hirshfeld surface analysis to deconvolute intermolecular interactions. For azoformamide complexes, expect H···H (~39.9%) and Cl···H (~28.2%) interactions to dominate the crystal packing [3].

Workflow Visualization

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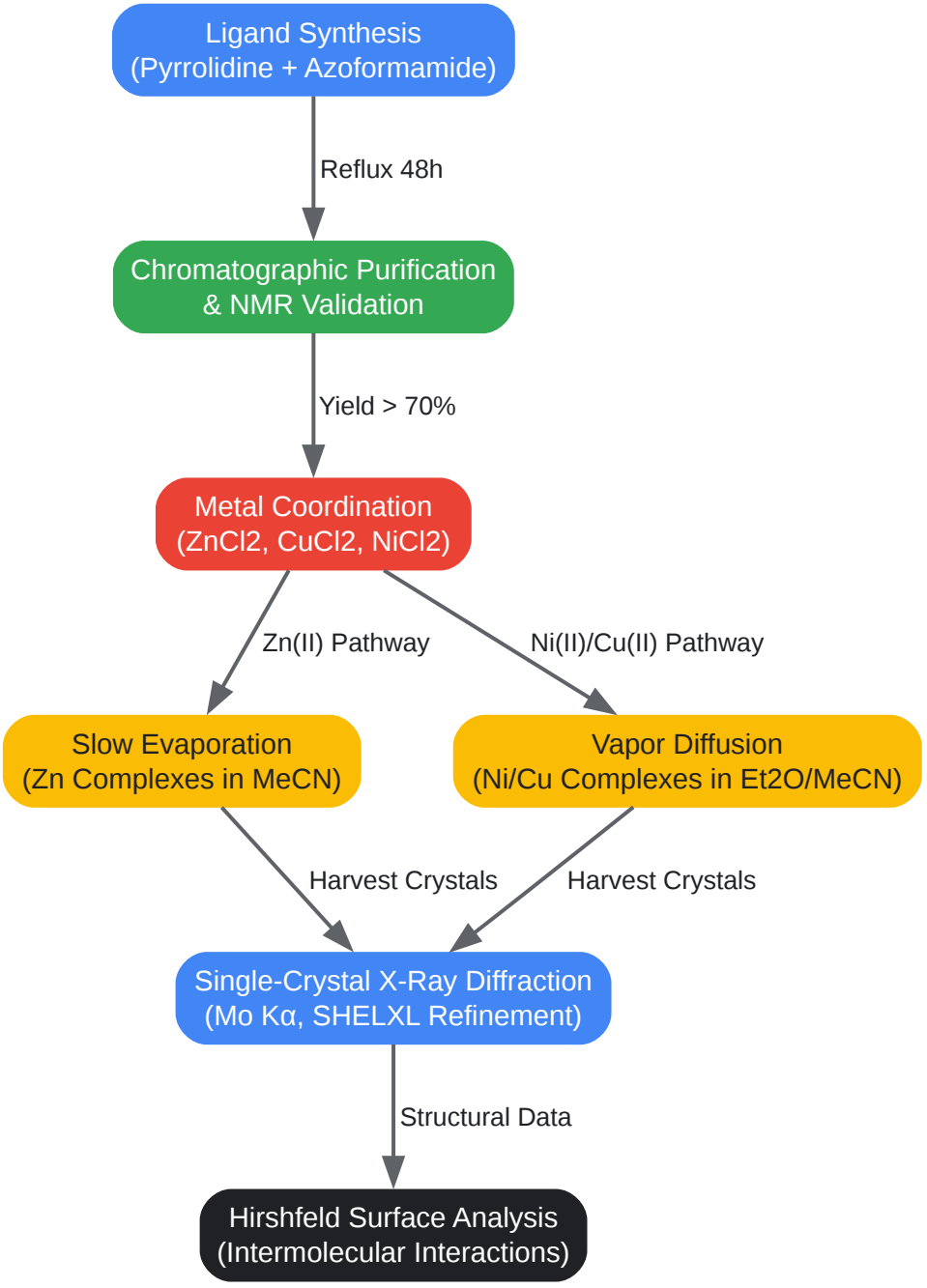

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Experimental workflow for synthesis, crystallization, and X-ray analysis of pyrrolidine complexes.

Application Selection Guide: Carbonic Anhydrase Inhibition

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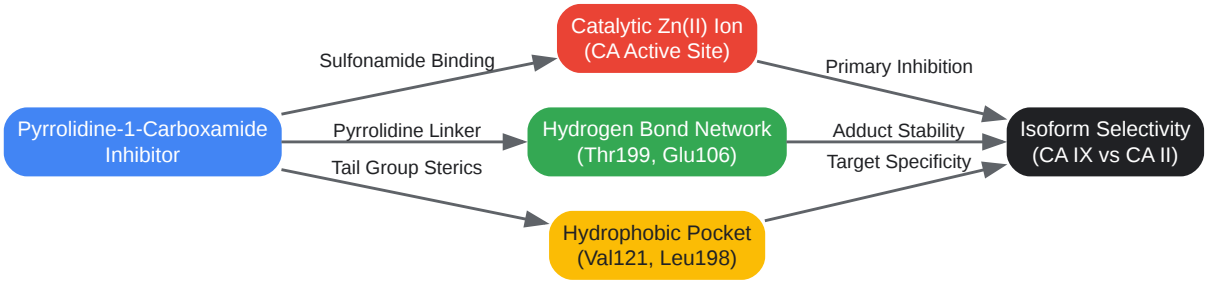
When developing conformationally restricted Carbonic Anhydrase (CA) inhibitors, the pyrrolidine-1-carboxamide moiety serves as a critical linker. Recent crystallographic studies of [5] demonstrate how this ligand out-performs flexible aliphatic chains.

The pyrrolidine ring restricts the rotational degrees of freedom, locking the benzenesulfonamide "head" into the optimal geometry for coordinating the catalytic Zn(II) ion in the enzyme's active site. Meanwhile, the rigid carboxamide tail is directed toward the hydrophobic pockets (Val121, Leu198), driving isoform selectivity (CA IX over CA II) without sacrificing binding affinity.

Binding Mode Visualization



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Structural binding mode of pyrrolidine-1-carboxamide inhibitors in Carbonic Anhydrase active sites.

References

- Li, Y.-F. (2011). N-(4-Chlorophenyl)pyrrolidine-1-carboxamide. Acta Crystallographica Section E: Structure Reports Online.[Link]
- Saeed, A., et al. (2011). N-(2,3,4-Trifluorophenyl)pyrrolidine-1-carboxamide. Acta Crystallographica Section E: Structure Reports Online.[Link]
- Tiwari, L., & Waynant, K. V. (2024). The synthesis and structural properties of a chloridobis{N-[(4-methoxyphenyl)imino]pyrrolidine-1-carboxamide}zinc(II) (acetonitrile)trichloridozincate coordination complex. IUCrData / Acta Crystallographica Section E.[Link]

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- Tiwari, L., et al. (2024). Structural Insights into Ni(II), Cu(II), and Zn(II) Coordination Complexes of Arylazoformamide and Arylazothioformamide Ligands. Molecules (MDPI). [Link]
- Bozdag, M., et al. (2023). New Insights into Conformationally Restricted Carbonic Anhydrase Inhibitors. International Journal of Molecular Sciences (PMC).[Link]
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